

A Comprehensive Technical Guide to the Discovery and History of Isophthalate Derivatives

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Compound of Interest

Compound Name: *Dimethyl 5-methylisophthalate*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isophthalate derivatives, isomers of phthalic acid, have a rich history rooted in the foundational principles of organic chemistry. Initially explored in the 19th century, their unique structural properties have led to their indispensable role in modern polymer science and their emerging potential in medicinal chemistry. This technical guide provides an in-depth exploration of the discovery, historical development, synthesis, and applications of isophthalate derivatives. It includes detailed experimental protocols for key synthetic methodologies, quantitative data on the properties of isophthalate-based materials, and visualizations of synthetic workflows and application relationships.

Discovery and Historical Milestones

The story of isophthalate derivatives is intrinsically linked to the broader history of benzenedicarboxylic acids.

- 1836: The Dawn of Phthalic Acids French chemist Auguste Laurent first obtained phthalic acid through the oxidation of naphthalene tetrachloride.^{[1][2][3][4][5][6]} Believing it to be a derivative of naphthalene, he named it "naphthalenic acid".^{[1][2][3][4][5]}

- **Mid-19th Century: Isomerism and Nomenclature** The Swiss chemist Jean Charles Galissard de Marignac later determined the correct formula for phthalic acid, prompting Laurent to rename it.^{[1][2][3]} The concept of isomerism, championed by chemists like Friedrich Wöhler, was crucial in understanding that different spatial arrangements of the same atoms could result in compounds with distinct properties. This led to the identification and naming of the three isomers of benzenedicarboxylic acid: ortho-phthalic acid, meta-isophthalic acid, and para-terephthalic acid.
- **Late 19th and Early 20th Century: Early Synthesis and Industrial Production** Early manufacturing methods in the nineteenth century involved the oxidation of naphthalene tetrachloride with nitric acid or, more effectively, with fuming sulfuric acid using mercury or mercury(II) sulfate as a catalyst.^{[1][3][4][5]} The development of the liquid-phase oxidation of m-xylene marked a significant step towards large-scale industrial production of isophthalic acid.^{[7][8][9]} A notable advancement was a non-catalytic oxidation process developed in the mid-20th century that was well-suited for commercial production.^[10]

Synthesis of Isophthalate Derivatives

The synthesis of isophthalic acid and its derivatives has evolved from laboratory-scale curiosities to billion-kilogram-per-year industrial processes.^[7]

Industrial Production of Isophthalic Acid

The primary industrial method for producing isophthalic acid is the liquid-phase oxidation of meta-xylene.^{[7][8][9]}

- **Process:** This process typically employs a cobalt-manganese catalyst in an acetic acid solvent.^{[7][9]} Molecular oxygen is used as the oxidant.
- **Significance:** This method is highly efficient and allows for the large-scale production necessary to meet the global demand for isophthalate-based polymers.

Laboratory Synthesis of Isophthalic Acid

In a laboratory setting, isophthalic acid can be prepared using stronger oxidizing agents.

- **Oxidant:** Chromic acid is a common oxidant used for this purpose.^[7]

- Alternative Routes: It can also be synthesized by the fusion of potassium meta-sulfobenzoate or meta-bromobenzoate with potassium formate.[\[7\]](#)

Key Experimental Protocols

The following are detailed methodologies for the synthesis of common isophthalate derivatives.

Synthesis of Dimethyl Isophthalate-5-sulfonate

This derivative is crucial for producing specialty polyesters.

Protocol:

- Sulfonation: Isophthalic acid is reacted with fuming sulfuric acid. This reaction is carried out in three temperature zones with different catalysts:
 - 150-159 °C with cadmium sulfate as the catalyst.
 - 160-169 °C with SiO₂ as the catalyst.
 - 170-181 °C with mercuric sulfate as the catalyst.
- Esterification: The resulting sulfonated isophthalic acid is then esterified.
- Neutralization and Workup: The reaction mixture is neutralized, and the final product, dimethyl isophthalate-5-sodium sulfonate, is isolated through aftertreatment.

Synthesis of 5-Substituted Isophthalic Acid Derivatives

These derivatives are of interest for applications such as non-polymeric coatings for nanoparticles.

Protocol for Hydrolysis of 5-Substituted Isophthalate Esters:

- The ester product is hydrolyzed by heating in an ethanol solution with a slight excess (approximately 2.2 equivalents) of NaOH. This produces the disodium salt of the corresponding acid, which is isolated as a hygroscopic white crystalline compound.[\[10\]](#)

- The salt is then converted to the corresponding acid by acidification of its aqueous solution with sodium hydrosulfate.[10]
- This is followed by water evaporation and extraction with methyl tert-butyl ether (MTBE).[10]
- The acid can be obtained in 70-75% isolated yield and recrystallized from water to produce white needles.[10]

Quantitative Data

The physical and chemical properties of isophthalic acid and its derivatives are crucial for their application.

| Property | Isophthalic Acid | Phthalic Acid | Terephthalic Acid |
|---------------------|------------------------------------|------------------------------------|-------------------|
| Molar Mass | 166.132 g·mol ⁻¹ [7] | 166.14 g/mol [3] | - |
| Appearance | White crystalline solid[7] | White solid[3] | - |
| Density | 1.526 g/cm ³ (Solid)[7] | 1.593 g/cm ³ (solid)[3] | - |
| Melting Point | - | 210 °C (decomposes) [3] | - |
| Solubility in water | Insoluble[7] | Slightly soluble[3] | - |
| Acidity (pKa) | 3.46, 4.46[7] | 2.89, 5.51[1][5] | - |

The incorporation of isophthalic acid into polymers significantly affects their thermal and mechanical properties.

| Polymer Composition | Glass Transition Temp. (Tg) | Melting Temp. (Tm) |
|------------------------------------|---------------------------------------|---------------------------------------|
| Poly(ethylene terephthalate) (PET) | - | - |
| Poly(ethylene isophthalate) (PEI) | 65°C[11] | 240°C[11] |
| PET-co-PEI (varying compositions) | Decreases with increasing PEI content | Decreases with increasing PEI content |

Applications of Isophthalate Derivatives

The primary applications of isophthalate derivatives are in the field of polymer chemistry.

- **Polyethylene Terephthalate (PET) Resins:** Isophthalic acid is often used as a comonomer with terephthalic acid in the production of PET resins for beverage bottles and food packaging.[7] Its inclusion disrupts the crystallinity of the polymer, which can improve clarity and processing characteristics.
- **Unsaturated Polyester Resins (UPR):** UPRs based on isophthalic acid are widely used in coatings and reinforced plastics due to their excellent mechanical properties and chemical resistance.[7]
- **High-Performance Polymers:** Isophthalic acid is a key precursor to high-performance polymers such as the fire-resistant material Nomex and polybenzimidazole.[7]
- **Other Applications:** Isophthalate derivatives are also used in the production of insulation materials, adhesives, and as modifiers in textiles to improve dyeability.

Isophthalate Derivatives in Drug Development and Biological Systems

While the primary applications of isophthalates are in materials science, there is growing interest in their potential in medicinal chemistry and as probes for biological systems.

Enzyme Inhibition

Research into the biological activities of various organic molecules has shown that derivatives of many core structures can act as enzyme inhibitors.[12][13][14] While specific, potent enzyme inhibitors based on an isophthalate scaffold are not yet prominent in the literature, the structural motifs of isophthalate derivatives make them candidates for further investigation in drug design.

Receptor Antagonism

The development of receptor antagonists is a cornerstone of modern pharmacology.[15][16][17] The rigid, dicarboxylic structure of isophthalic acid provides a scaffold that can be functionalized to interact with the binding sites of various receptors. However, to date, no specific isophthalate derivatives have been widely recognized as potent and selective receptor antagonists for therapeutic use.

Isophthalate Metabolism

Recent studies have begun to elucidate the anaerobic degradation pathway of isophthalate. The enzyme isophthalate:coenzyme A ligase (IPCL) has been identified as the initiator of this pathway, activating isophthalate to isophthalyl-CoA.[18][19] This enzyme shows high substrate specificity for isophthalate over its isomers.[18][19]

Visualizations

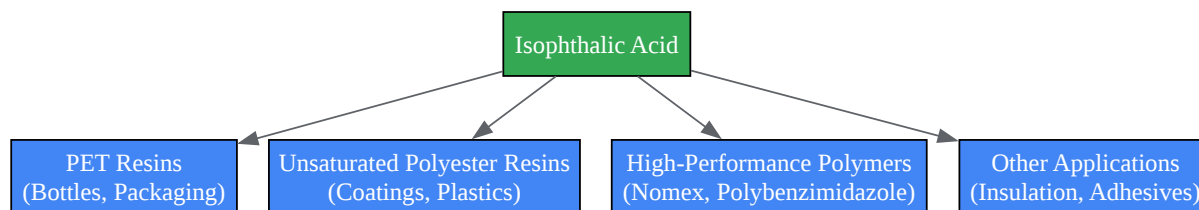
Experimental Workflow: General Synthesis of Isophthalate Derivatives



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Caption: General synthetic workflow for isophthalate derivatives.

Logical Relationship: Applications of Isophthalic Acid



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